

Head-to-head comparison of Saquinavir and Indinavir in vitro

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Compound of Interest

Compound Name: Saquinavir

Cat. No.: B1662171

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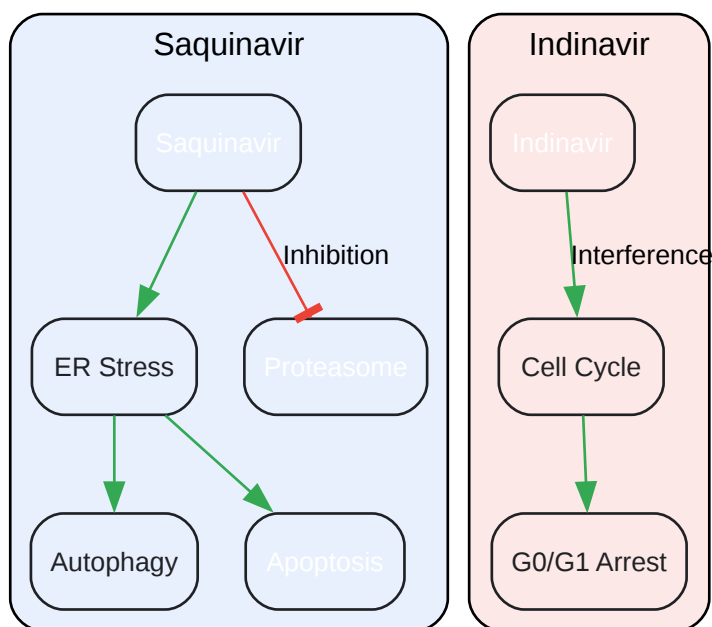
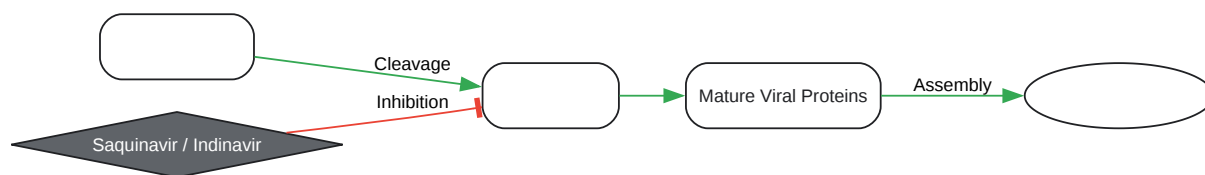
Head-to-Head In Vitro Comparison: Saquinavir vs. Indinavir

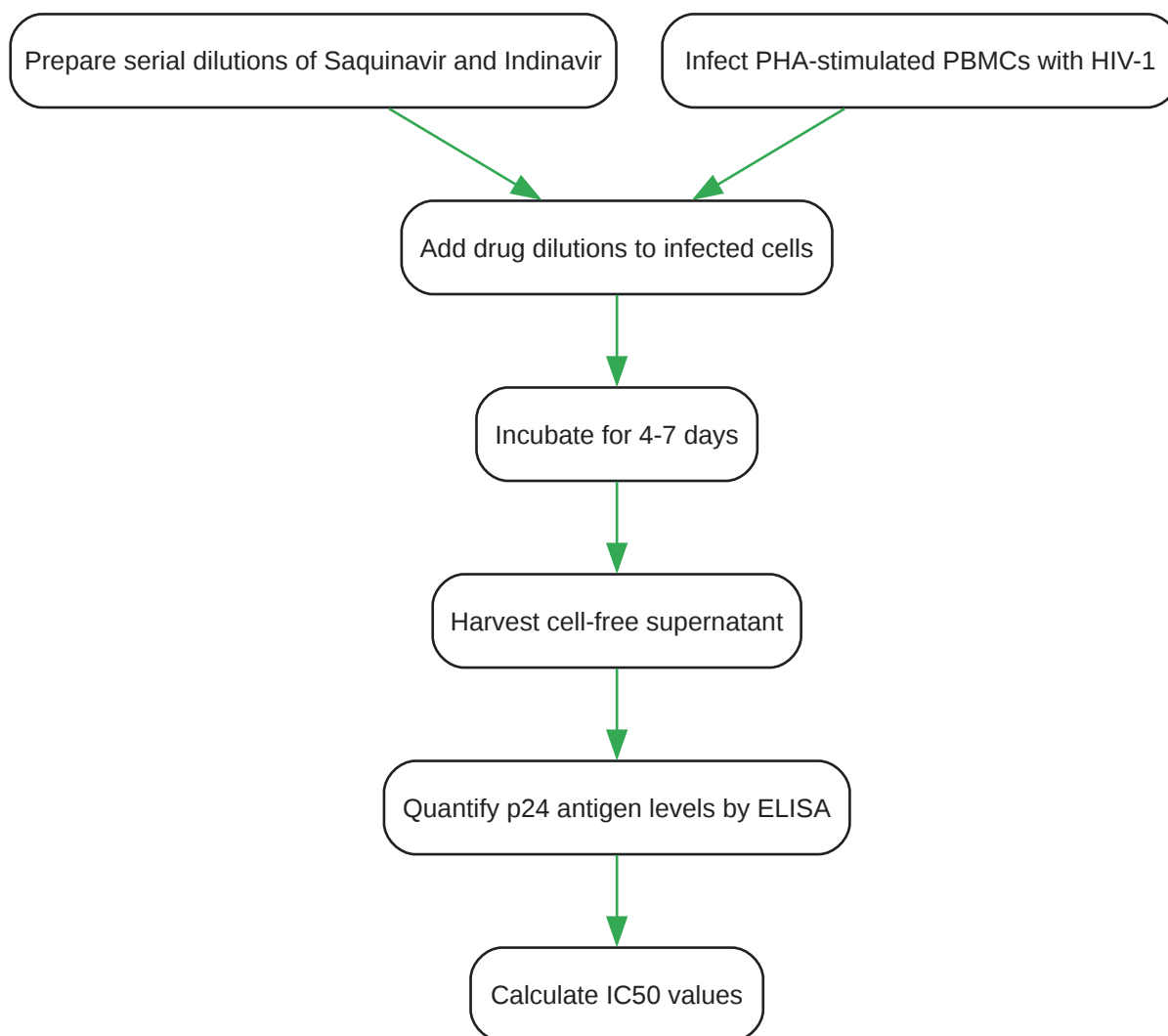
A Comprehensive Guide for Researchers and Drug Development Professionals

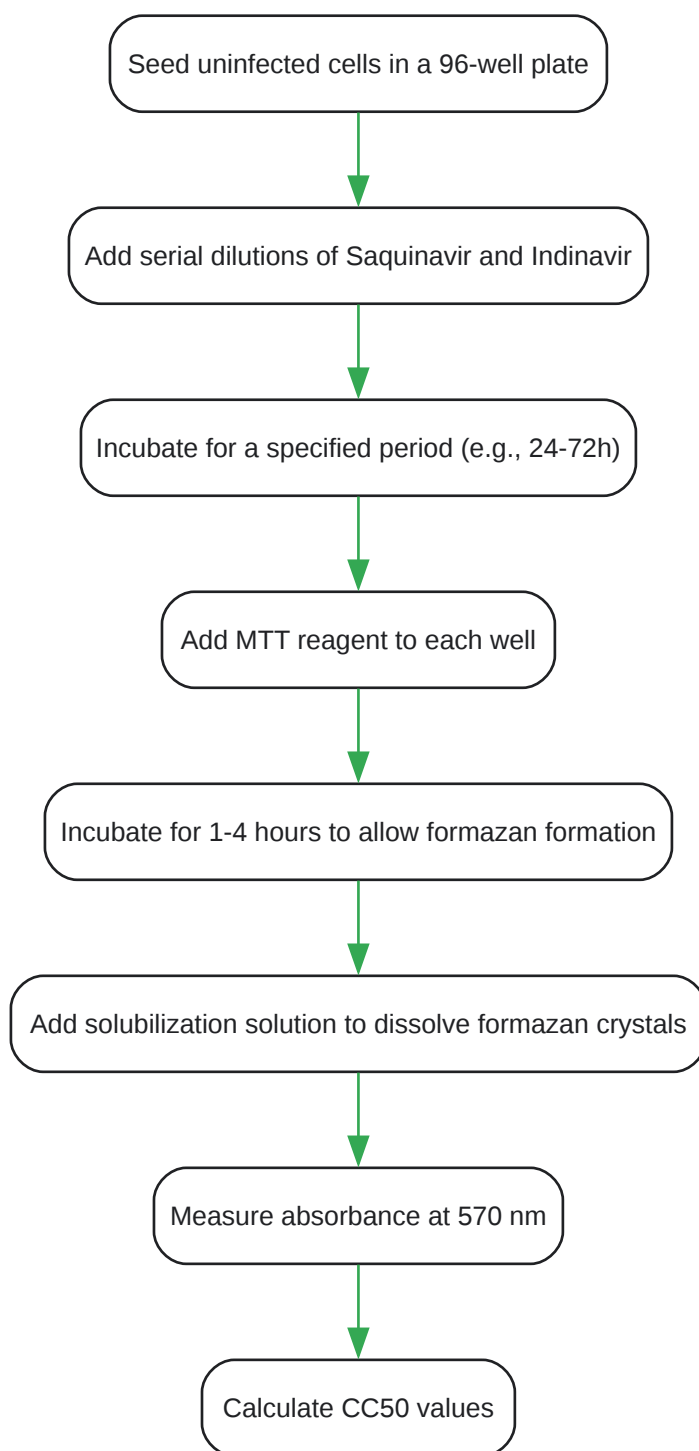
This guide provides a detailed in vitro comparison of two seminal HIV-1 protease inhibitors, **Saquinavir** and Indinavir. The data presented herein is curated from a range of scientific studies to offer an objective analysis of their antiviral efficacy, cytotoxicity, and impact on cellular pathways. This information is intended to support researchers, scientists, and professionals in the field of drug development.

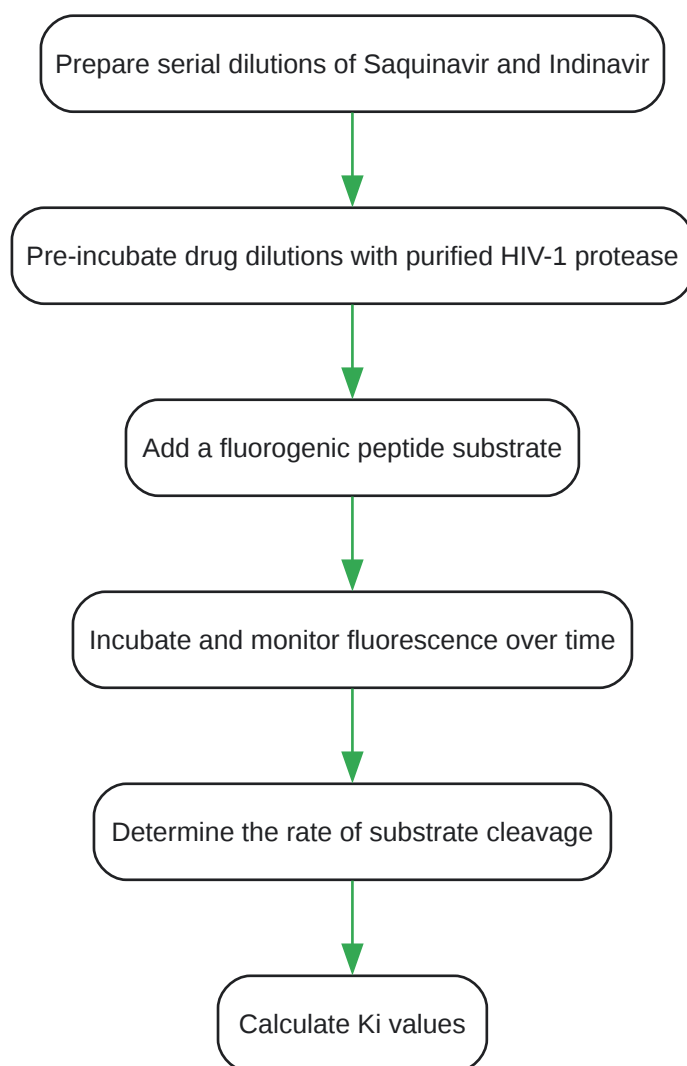
Mechanism of Action

Both **Saquinavir** and Indinavir are competitive inhibitors of the HIV-1 protease, an enzyme crucial for the cleavage of viral polyproteins into functional proteins required for viral maturation and replication. By binding to the active site of the protease, these drugs prevent the formation of mature, infectious virions.









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